

Technical Support Center: BMS-813160 Stock Solution Storage and Handling

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Compound of Interest

Compound Name: BMS-813160
CAS No.: 1286279-29-5
Cat. No.: B606254

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This guide provides researchers, scientists, and drug development professionals with detailed protocols and answers to frequently asked questions regarding the storage and handling of **BMS-813160** stock solutions. Following these guidelines is crucial for maintaining the compound's stability and ensuring the reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **BMS-813160** stock solutions? A1: The recommended solvent for **BMS-813160** is Dimethyl Sulfoxide (DMSO).^{[1][2][3][4][5]} It is soluble in DMSO at various concentrations, with some suppliers reporting solubility up to 97 mg/mL (200.14 mM).^[4] For optimal results, use fresh, moisture-free DMSO.^[4]

Q2: How should I store the **BMS-813160** stock solution and for how long is it stable? A2: For short-term storage, the stock solution can be kept at -20°C for up to one month.^{[2][6]} For long-term storage, it is highly recommended to store the solution at -80°C, where it can be stable for 6 months to a year.^{[3][6]} Always protect the solution from light.^[6] To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use vials.^{[2][6]}

Q3: Can I store the stock solution in an aqueous buffer? A3: It is not recommended to store **BMS-813160** in aqueous buffers for any significant length of time. The compound is insoluble in water.^[2]^[4] Working solutions for in vivo or in vitro experiments should be prepared fresh from the DMSO stock solution on the day of use.^[6]

Q4: My compound is difficult to dissolve in DMSO. What should I do? A4: If you encounter solubility issues, gentle warming and sonication can aid dissolution.^[3]^[6] One supplier recommends sonication to achieve a concentration of 55 mg/mL in DMSO.^[3] Ensure the cap is tightly sealed to prevent moisture absorption by the DMSO, which can reduce solubility.^[4]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitate observed in the vial after thawing.	1. The solution was not fully dissolved initially.2. Repeated freeze-thaw cycles.3. Storage temperature was not low enough (e.g., 4°C).	1. Warm the vial to room temperature and vortex/sonicate to redissolve the compound.2. Centrifuge the vial to pellet the precipitate and use the supernatant (note: concentration may be altered).3. Prepare fresh aliquots and ensure they are stored at -80°C to prevent future precipitation.[6]
Inconsistent experimental results.	1. Compound degradation due to improper storage (e.g., exposure to light, frequent freeze-thaw cycles).2. Inaccurate concentration due to incomplete dissolution or precipitation.	1. Prepare a fresh stock solution from powder.2. Always use single-use aliquots stored at the correct temperature and protected from light.[2][6]3. Before use, ensure any thawed aliquot is at room temperature and vortexed to ensure homogeneity.
Solid powder will not dissolve completely.	1. The desired concentration is above the solubility limit.2. The DMSO solvent has absorbed moisture.	1. Try preparing a less concentrated stock solution.2. Gently warm the solution and use sonication to aid dissolution.[3][6]3. Use a fresh, unopened bottle of anhydrous/molecular biology grade DMSO.[4]

Quantitative Data Summary

The following table summarizes the solubility and recommended storage conditions for **BMS-813160** solutions.

Parameter	Solvent	Value	Source(s)
Solubility	DMSO	55 - 97 mg/mL (113 - 200 mM)	[3] [4]
Ethanol	92 mg/mL (189.82 mM)	[2]	
Water	Insoluble	[2] [4]	
Storage (Powder)	-20°C	Stable for ≥ 3 years	[3]
Storage (In Solvent)	-20°C	Stable for 1 month	[2] [6]
-80°C	Stable for 6 - 12 months	[3] [6]	

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution of **BMS-813160**

Materials:

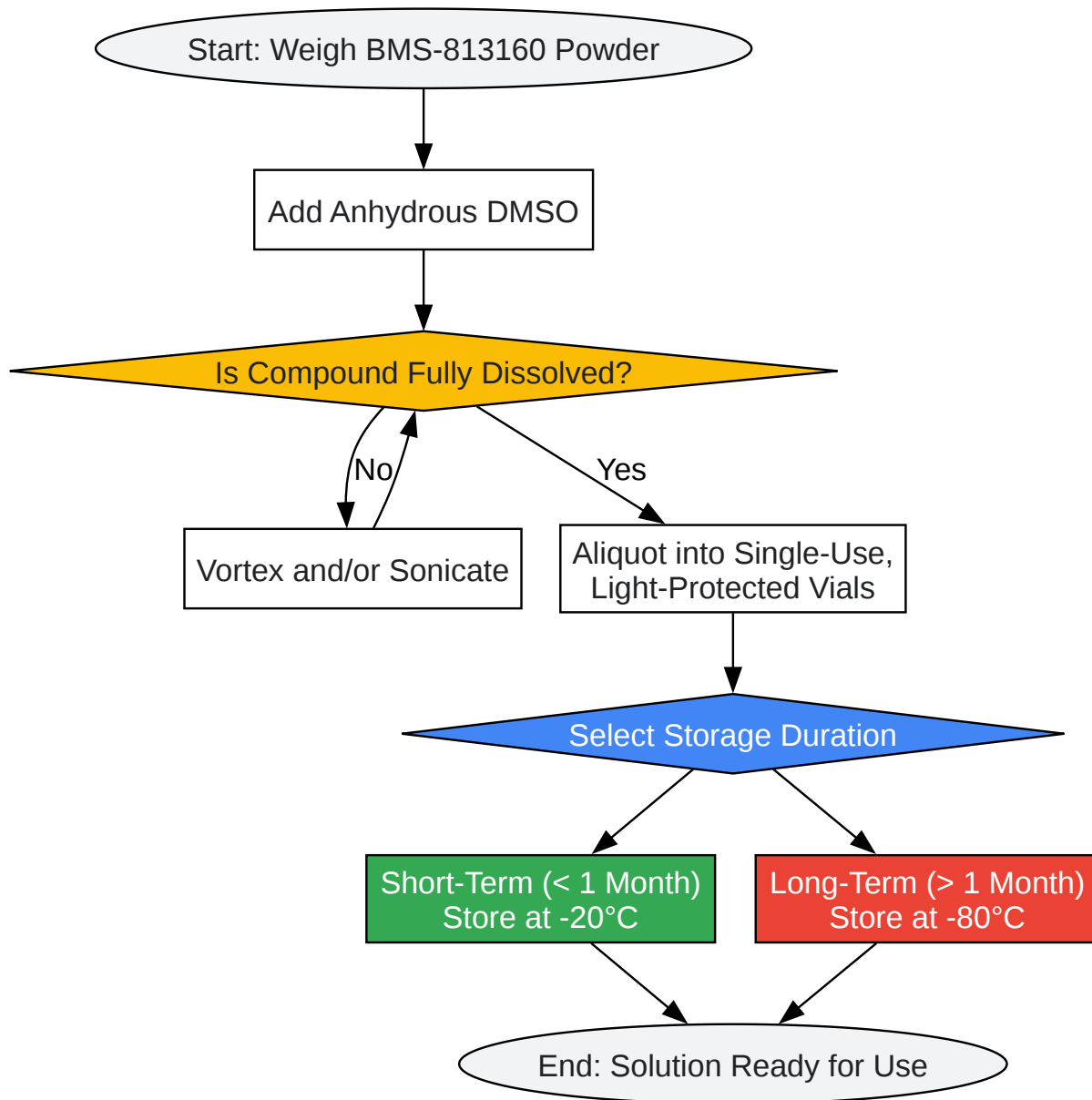
- **BMS-813160** powder (Formula Weight: 484.64 g/mol)[\[1\]](#)[\[4\]](#)
- Anhydrous, high-purity DMSO[\[4\]](#)
- Sterile, light-protected microcentrifuge tubes
- Calibrated analytical balance, vortex mixer, and pipettes

Procedure:

- Calculate Mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **BMS-813160**.
 - $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mM} \times 1 \text{ mL} \times 484.64 \text{ g/mol} / 1000 = 4.85 \text{ mg}$

- Weigh Compound: Carefully weigh 4.85 mg of **BMS-813160** powder and place it in a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial.
- Mix: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. If needed, sonicate the vial for 5-10 minutes.^[3]
- Aliquot: Dispense the solution into single-use, light-protected microcentrifuge tubes (e.g., 20 µL aliquots).
- Store: Label the aliquots clearly with the compound name, concentration, and date. For use within one month, store at -20°C.^{[2][6]} For long-term storage, place aliquots in a freezer box and store at -80°C.^{[3][6]}

Visualized Workflow



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Caption: Decision workflow for preparing and storing **BMS-813160** stock solutions.

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